

Chemical Profile and Synthesis of 4,4'-(Ethane-1,1-diyl)diphenol

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Compound Focus: 4,4'-(ETHANE-1,1-DIYL)DIPHENOL

CAS No.: 2081-08-5

Cat. No.: S586312

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4,4'-(Ethane-1,1-diyl)diphenol, or 1,1-Bis(4-hydroxyphenyl)ethane, is an organic compound with a molecular formula of $C_{14}H_{14}O_2$ and a molecular weight of 214.26 g/mol [1]. Its biphenolic structure makes it a valuable building block in polymer synthesis.

Chemical Properties and Identification

The table below summarizes the key identifying information for this compound:

Property	Description
CAS Number	2081-08-5 [1]
IUPAC Name	4-[1-(4-hydroxyphenyl)ethyl]phenol [1]
Molecular Formula	$C_{14}H_{14}O_2$ [1]
Molecular Weight	214.26 g/mol [1]
SMILES	<chem>CC(C1=CC=C(C=C1)O)C2=CC=C(C=C2)O</chem> [1]
Synonyms	Bisphenol E (BPE), 1,1-Bis(4-hydroxyphenyl)ethane, 4,4'-Ethylidenebisphenol [1]

Synthesis Protocol: Acid-Catalyzed Condensation

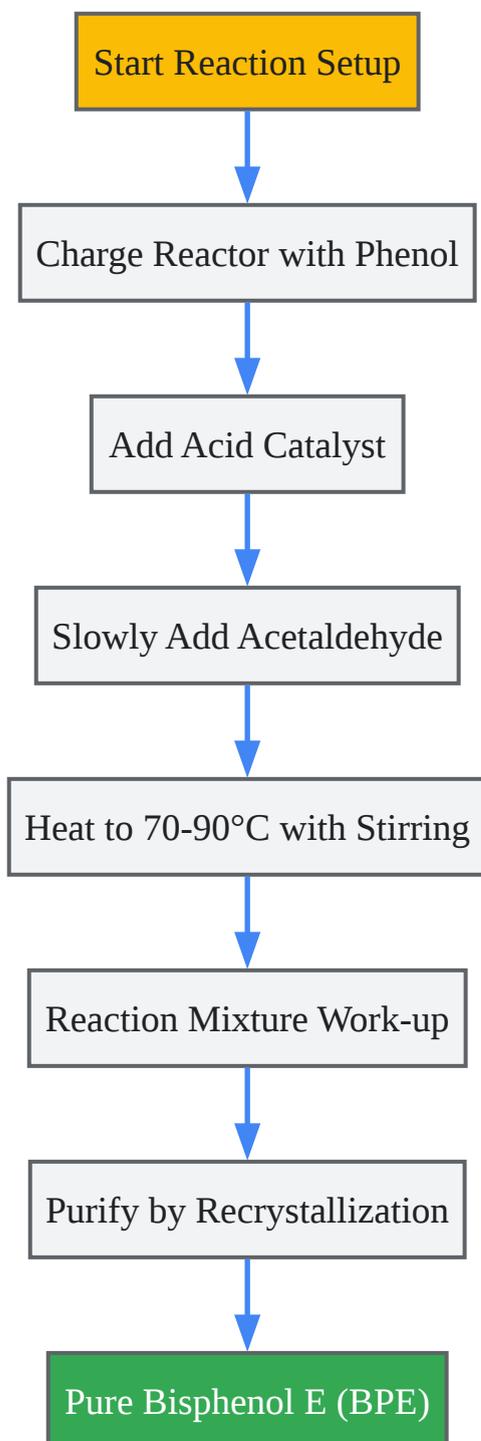
The most common method for synthesizing BPE is through the acid-catalyzed condensation of phenol with acetaldehyde [1].

- **Objective:** To synthesize **4,4'-(Ethane-1,1-diyl)diphenol** from phenol and acetaldehyde.
- **Principle:** The reaction follows an electrophilic aromatic substitution mechanism. The carbonyl group of acetaldehyde is protonated by an acid catalyst, forming a reactive carbocation that attacks the aromatic ring of phenol, followed by dehydration to yield BPE [1].
- **Materials:**
 - Phenol
 - Acetaldehyde
 - Acid Catalyst (e.g., Sulfuric acid (H₂SO₄), Hydrochloric acid (HCl), or Phosphoric acid (H₃PO₄))
- **Equipment:**
 - Reactor (e.g., three-neck flask equipped with a thermometer, condenser, and dropping funnel)
 - Heating mantle with magnetic stirrer
 - Vacuum filtration setup
- **Procedure:**
 - **Setup:** Place phenol in a molar ratio of 4:1 to 6:1 (Phenol:Acetaldehyde) into the reactor. The reactor may be heated to melt the phenol if a solvent-free protocol is used [1].
 - **Catalyst Addition:** Add 5-10 wt% of the chosen acid catalyst to the phenol with stirring [1].
 - **Reaction:** Slowly add acetaldehyde to the reaction mixture while maintaining the temperature between **70–90°C**. Continue stirring for the duration of the reaction (typically several hours) [1].
 - **Work-up:** After the reaction is complete, the crude mixture can be washed with water to remove the acid catalyst and unreacted starting materials.
 - **Purification:** Purify the product through recrystallization from a suitable solvent like ethanol or acetic acid to obtain pure BPE as a solid [1].
- **Key Parameters for Optimization:** The table below outlines critical reaction parameters and their impact on the yield:

| **Parameter** | **Optimal Range** | **Impact on Yield & Selectivity** | | :--- | :--- | :--- | | **Temperature** | 70–90°C | Higher yield (up to 85-89%) but must be controlled to minimize byproducts [1]. | | **Molar Ratio**

(Phenol:Acetaldehyde) | 4:1 – 6:1 | Higher phenol ratio suppresses oligomerization and improves BPE selectivity [1]. | **Catalyst Loading** | 5–10 wt% | Balances catalytic activity with cost and ease of purification [1]. |

The following diagram illustrates the experimental workflow for the synthesis and purification of Bisphenol E:



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Advanced Applications in Polymer Chemistry

The primary and most technologically significant application of **4,4'-(Ethane-1,1-diyl)diphenol** is in the synthesis of high-performance polymers, especially for demanding industries like aerospace.

Aerospace-Grade Cyanate Ester Composites

Bisphenol E is a key monomer for producing cyanate ester resins. These resins are superior to conventional epoxies in several ways, making them ideal for aerospace structures [1].

- **Superior Thermal Stability:** Bisphenol E cyanate ester composites exhibit glass transition temperatures (Tg) in the range of **250 to 280 °C**, with thermal degradation onset typically above **420 °C** [1]. This ensures structural integrity under extreme conditions.
- **Excellent Mechanical Properties:** These composites achieve tensile strengths between **80 to 130 MPa** and maintain excellent fracture toughness [1].
- **Low Moisture Absorption:** A critical advantage for aerospace applications is their moisture resistance, with water absorption rates typically below **1% by weight**, compared to 2-4% for conventional epoxies. This leads to better dimensional stability [1].
- **Enhanced Processability:** The low viscosity of BPE-based cyanate ester resins at ambient temperatures facilitates manufacturing using techniques like Resin Transfer Molding (RTM) and Vacuum-Assisted Resin Transfer Molding (VARTM) [1].

The properties of these advanced composites are summarized below:

Property	Performance Metric	Significance
Glass Transition Temp (Tg)	250 - 280 °C [1]	Maintains properties at high temperatures encountered in aerospace service.
Thermal Degradation Onset	> 420 °C [1]	Provides a high safety margin against thermal decomposition.
Tensile Strength	80 - 130 MPa [1]	Offers high strength for primary aircraft structures.

Property	Performance Metric	Significance
Moisture Absorption	< 1% by weight [1]	Ensures dimensional stability and property retention in humid environments.
Coefficient of Thermal Expansion	20 - 30 ppm/°C [1]	Provides excellent dimensional stability across a wide temperature range.

Experimental Protocols for Polymer Synthesis

Protocol: Formulating a BPE-Based Cyanate Ester Prepreg

This protocol outlines the steps for creating a carbon fiber prepreg using BPE-based cyanate ester resin.

- **Objective:** To impregnate carbon fibers with a BPE-cyanate ester resin system to create a prepreg for composite part fabrication.
- **Materials:**
 - **4,4'-(Ethane-1,1-diyl)diphenol (BPE)**
 - Cyanogen bromide (or chloride)
 - Triethylamine (as a catalyst and acid acceptor)
 - Solvent (e.g., acetone, methylethylketone)
 - Carbon fiber fabric
- **Equipment:**
 - Reactor for cyanate ester synthesis
 - Prepreg machine (or a hot-melt coating line)
 - Oven
- **Procedure:**
 - **Cyanate Ester Synthesis:** React BPE with cyanogen bromide in the presence of triethylamine in a suitable solvent to form the bisphenol E cyanate ester oligomer.
 - **Resin Formulation:** The synthesized cyanate ester is dissolved in a solvent to create a varnish with a specific viscosity suitable for impregnation.
 - **Prepreg Fabrication:**
 - The carbon fiber fabric is passed through a bath containing the resin varnish.
 - The impregnated fabric then passes through a heated tower to evaporate the solvent (B-staging), resulting in a tack-free, flexible prepreg.

- **Curing:** The prepreg is cut, laid up in a tool, and cured in an autoclave or press at high temperatures (e.g., 177-230 °C) under pressure to form the final, cross-linked composite part.

Conclusion

4,4'-(Ethane-1,1-diyl)diphenol (Bisphenol E) is a critical monomer for developing advanced polymer systems. Its utility in synthesizing cyanate esters with exceptional thermal, mechanical, and environmental resistance properties makes it indispensable for high-performance applications, particularly in the aerospace sector. The synthesis and application protocols provided here offer a foundation for research and development in next-generation composite materials.

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References

1. Buy 4,4'-(ETHANE-1,1-DIYL)DIPHENOL | 2081-08-5 [smolecule.com]

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